

An In-depth Technical Guide to Methyl 2-ethoxybenzoate

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Compound of Interest

Compound Name: Methyl 2-ethoxybenzoate

CAS No.: 3686-55-3

Cat. No.: B1584446

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CAS Number: 3686-55-3 Molecular Formula: $C_{10}H_{12}O_3$ Molecular Weight: 180.20 g/mol

This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development, providing detailed insights into the synthesis, characterization, potential applications, and safety considerations of **Methyl 2-ethoxybenzoate**.

Introduction: A Versatile Benzoate Ester

Methyl 2-ethoxybenzoate is an aromatic ester, a derivative of benzoic acid, that holds potential as a versatile building block in organic synthesis.^[1] Its structure, featuring a benzene ring substituted with an ethoxy group and a methyl ester group in the ortho position, provides a unique combination of steric and electronic properties that can be exploited in the design of more complex molecules. Benzoate esters, as a class, are significant intermediates in the synthesis of a wide range of pharmaceuticals, agrochemicals, and fragrances.^[2] The strategic placement of substituents on the aromatic ring can significantly influence a molecule's affinity for biological targets, making compounds like **Methyl 2-ethoxybenzoate** valuable in medicinal chemistry.^[3]

Physicochemical Properties

A summary of the key physicochemical properties of **Methyl 2-ethoxybenzoate** is presented in the table below.

Property	Value	Source(s)
CAS Number	3686-55-3	[4]
Molecular Formula	C ₁₀ H ₁₂ O ₃	[4][5]
Molecular Weight	180.20 g/mol	[5]
Appearance	Liquid	[5]
SMILES	CCOC1=CC=CC=C1C(=O)OC	[4]
InChI	InChI=1S/C10H12O3/c1-3-13-9-7-5-4-6-8(9)10(11)12-2/h4-7H,3H2,1-2H3	[5]
Storage	Store at 10°C - 25°C	[4]

Synthesis and Manufacturing

The synthesis of **Methyl 2-ethoxybenzoate** can be logically approached in a two-step process: the formation of the ether linkage to create 2-ethoxybenzoic acid, followed by the esterification of the carboxylic acid.

Step 1: Synthesis of 2-Ethoxybenzoic Acid via Williamson Ether Synthesis

The most common and direct method for preparing the precursor, 2-ethoxybenzoic acid, is the Williamson ether synthesis.[6][7] This S_N2 reaction involves the nucleophilic attack of a phenoxide ion on an ethyl halide.

Reaction:

Caption: Williamson Ether Synthesis for 2-Ethoxybenzoic Acid.

Detailed Protocol:

A robust, large-scale procedure for this synthesis has been described.[\[8\]](#)

- Deprotonation: Methyl salicylate is treated with a strong base, such as potassium hydroxide (KOH), in a suitable solvent like ethanol. This deprotonates the phenolic hydroxyl group to form the more nucleophilic potassium salicylate.[\[8\]](#)
- Ethylation: An ethylating agent, such as diethyl sulfate or ethyl iodide, is then added to the reaction mixture. The salicylate anion attacks the ethyl group in an S_N2 reaction, displacing the sulfate or halide leaving group to form **Methyl 2-ethoxybenzoate**.[\[6\]](#)[\[8\]](#)
- Hydrolysis: The resulting ester is then hydrolyzed, typically using a base like sodium hydroxide followed by an acidic workup, to yield the final product, 2-ethoxybenzoic acid.[\[8\]](#)

This method is highly effective, with reported yields of up to 98%.[\[8\]](#) The choice of a primary ethylating agent is crucial to favor the S_N2 mechanism and avoid elimination side reactions.[\[6\]](#)[\[9\]](#)

Step 2: Esterification of 2-Ethoxybenzoic Acid

The conversion of 2-ethoxybenzoic acid to its methyl ester is most commonly achieved through Fischer esterification.[\[10\]](#)

Reaction:

Caption: Fischer Esterification of 2-Ethoxybenzoic Acid.

Detailed Protocol:

- Reaction Setup: 2-Ethoxybenzoic acid is dissolved in an excess of methanol, which serves as both the reactant and the solvent.[\[10\]](#)
- Catalysis: A catalytic amount of a strong acid, such as sulfuric acid (H_2SO_4) or tosic acid (TsOH), is added to the mixture. The acid protonates the carbonyl oxygen of the carboxylic acid, making the carbonyl carbon more electrophilic.[\[10\]](#)[\[11\]](#)

- **Nucleophilic Attack and Ester Formation:** The lone pair on the oxygen of methanol attacks the activated carbonyl carbon. A series of proton transfers and the elimination of a water molecule lead to the formation of **Methyl 2-ethoxybenzoate**.[\[10\]](#)
- **Workup:** The reaction is typically heated to reflux to drive the equilibrium towards the product. After completion, the reaction is worked up by neutralizing the acid catalyst and removing the excess methanol and water. Purification is usually achieved by distillation or column chromatography.

Spectroscopic Characterization

For unambiguous identification and quality control, a combination of spectroscopic techniques is essential.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While a publicly available, fully assigned spectrum for **Methyl 2-ethoxybenzoate** is not readily found, its ^1H and ^{13}C NMR spectra can be reliably predicted based on the analysis of its structural analogue, Methyl 2-methoxybenzoate, and general principles of NMR spectroscopy.
[\[12\]](#)[\[13\]](#)

Predicted ^1H NMR (CDCl_3 , 400 MHz):

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~7.8-7.7	dd	1H	Aromatic H (ortho to -COOCH ₃)
~7.5-7.4	m	1H	Aromatic H (para to -OCH ₂ CH ₃)
~7.0-6.9	m	2H	Aromatic H (meta to -OCH ₂ CH ₃ & ortho to -OCH ₂ CH ₃)
~4.1	q	2H	-OCH ₂ CH ₃
~3.9	s	3H	-COOCH ₃
~1.4	t	3H	-OCH ₂ CH ₃

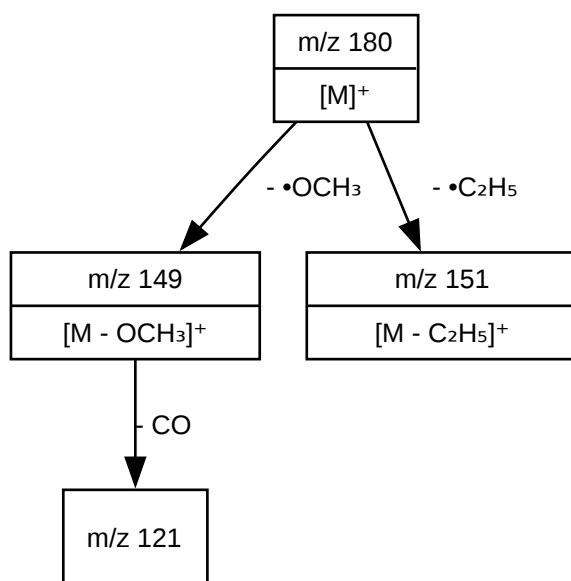
Predicted ¹³C NMR (CDCl₃, 100 MHz):

Chemical Shift (δ , ppm)	Assignment
~167	C=O (ester)
~158	Aromatic C-OCH ₂ CH ₃
~133	Aromatic CH
~131	Aromatic CH
~121	Aromatic C-COOCH ₃
~120	Aromatic CH
~113	Aromatic CH
~64	-OCH ₂ CH ₃
~52	-COOCH ₃
~15	-OCH ₂ CH ₃

Mass Spectrometry (MS)

Electron Ionization (EI) mass spectrometry of **Methyl 2-ethoxybenzoate** would be expected to show a molecular ion peak ($[M]^+$) at $m/z = 180$. The fragmentation pattern provides structural confirmation. A key fragmentation pathway involves the loss of the methoxy group ($-OCH_3$) to give a prominent peak at $m/z 149$, followed by the loss of carbon monoxide (CO) to yield a peak at $m/z 121$.^[14] Another significant fragmentation is the loss of an ethyl radical ($-CH_2CH_3$), leading to a peak at $m/z 151$.^{[14][15]}

Expected Fragmentation Pattern:



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Caption: Predicted EI-MS Fragmentation of **Methyl 2-ethoxybenzoate**.

Infrared (IR) Spectroscopy

The IR spectrum of **Methyl 2-ethoxybenzoate** will show characteristic absorption bands for its functional groups. Based on the spectrum of the similar Methyl 2-hydroxybenzoate, the following prominent peaks are expected:^[16]

- $\sim 3000\text{-}2850\text{ cm}^{-1}$: C-H stretching vibrations of the aromatic ring and the alkyl groups.
- $\sim 1730\text{ cm}^{-1}$: A strong C=O stretching vibration, characteristic of the ester functional group.

- ~ 1600 and ~ 1480 cm^{-1} : C=C stretching vibrations within the aromatic ring.
- ~ 1250 cm^{-1} : C-O stretching vibration of the ester group.
- ~ 1100 cm^{-1} : C-O stretching vibration of the ether group.

Applications in Drug Development and Medicinal Chemistry

Methyl 2-ethoxybenzoate is a valuable intermediate in organic synthesis, particularly for the construction of more complex molecules with potential therapeutic applications.^[17] Benzoate derivatives are foundational scaffolds in medicinal chemistry due to their ability to be readily functionalized.^[1]

- **Scaffold for Lead Optimization:** The ortho-ethoxybenzoate moiety can be incorporated into larger molecules to probe structure-activity relationships (SAR). The ethoxy group can influence the molecule's conformation, solubility, and metabolic stability, and can participate in hydrogen bonding or hydrophobic interactions with biological targets.
- **Intermediate for API Synthesis:** 2-Ethoxybenzoic acid, the precursor to the title compound, is a known intermediate in the synthesis of nonsteroidal anti-inflammatory drugs (NSAIDs) and other therapeutic agents. For instance, it is used in the synthesis of compounds related to the sildenafil series.^[17] This highlights the potential of **Methyl 2-ethoxybenzoate** as a starting material in similar synthetic campaigns.
- **Enzyme Inhibitors:** Substituted benzoic acid derivatives have been identified as potent inhibitors of various enzymes. For example, certain para-substituted benzoic acids have shown inhibitory activity against protein phosphatase Slingshot, a potential target in cancer therapy.^[18] The ortho-ethoxy substitution of **Methyl 2-ethoxybenzoate** could be explored for its potential to confer selectivity or potency in similar enzyme systems.
- **Antimicrobial and Anti-inflammatory Potential:** While direct biological data for **Methyl 2-ethoxybenzoate** is limited, related compounds have shown interesting activities. Ethyl 4-ethoxybenzoate is reported to have antimicrobial properties.^{[19][20]} Furthermore, a commercial source notes that related compounds have been associated with anti-

inflammatory properties, a common feature of salicylic acid derivatives from which this compound is synthetically derived.[4]

Safety and Handling

A specific Safety Data Sheet (SDS) for **Methyl 2-ethoxybenzoate** should always be consulted prior to handling. However, based on data for structurally similar compounds like methyl benzoate, the following precautions are advised.

- Hazards: Likely to be harmful if swallowed. May cause skin and serious eye irritation. Combustible liquid.[21]
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection.
- Handling: Use in a well-ventilated area. Keep away from heat, sparks, open flames, and hot surfaces. Avoid breathing vapors. Wash skin thoroughly after handling.[21]
- First Aid:
 - If Swallowed: Call a POISON CENTER or doctor. Do NOT induce vomiting.[21]
 - In Case of Skin Contact: Take off contaminated clothing and rinse skin with water.
 - In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
- Storage: Store in a well-ventilated place. Keep container tightly closed and store locked up.[21]

Conclusion

Methyl 2-ethoxybenzoate (CAS 3686-55-3) is a synthetically accessible aromatic ester with significant potential as an intermediate and building block in pharmaceutical research and development. Its preparation via well-established methods like the Williamson ether synthesis and Fischer esterification is efficient and scalable. The structural features of this compound, combined with the known therapeutic relevance of the broader class of benzoate esters, make

it a molecule of interest for medicinal chemists. Further investigation into its biological activities and its utility in the synthesis of novel therapeutic agents is warranted.

References

- The Chemistry and Applications of Dibenzoate Esters in Synthesis. (n.d.). NINGBO INNO PHARMCHEM CO.,LTD. Retrieved from [\[Link\]](#)
- The Strategic Importance of Sourcing Benzoate Intermediates for Pharmaceutical Advancement. (n.d.). NINGBO INNO PHARMCHEM CO.,LTD. Retrieved from [\[Link\]](#)
- Methyl 2-Methoxybenzoate | C₉H₁₀O₃ | CID 61151. (n.d.). PubChem. Retrieved from [\[Link\]](#)
- Esters. (n.d.). 4College.co.uk. Retrieved from [\[Link\]](#)
- EI mass spectra for the regioisomeric methyl ethoxybenzoates. (n.d.). ResearchGate. Retrieved from [\[Link\]](#)
- **Methyl 2-ethoxybenzoate** | C₁₀H₁₂O₃ | CID 347794. (n.d.). PubChem. Retrieved from [\[Link\]](#)
- Identification of para-Substituted Benzoic Acid Derivatives as Potent Inhibitors of the Protein Phosphatase Slingshot. (2020). PubMed. Retrieved from [\[Link\]](#)
- Active Compounds with Medicinal Potential Found in Maxillariinae Benth. (Orchidaceae Juss.) Representatives—A Review. (2023). MDPI. Retrieved from [\[Link\]](#)
- Hydrosilane and Bismuth-accelerated Palladium Catalyzed Aerobic Oxidative Esterification of Benzylic Alcohols with Air. (n.d.). The Royal Society of Chemistry. Retrieved from [\[Link\]](#)
- A critical review on the journey of benzoic acid in the pharmaceutical industry from manufacturing processes through various uses to disposal: An environmental perspective. (2023). PubMed Central. Retrieved from [\[Link\]](#)
- Supporting Information. (n.d.). Retrieved from [\[Link\]](#)
- SAFETY DATA SHEET. (2018, April 30). Agilent. Retrieved from [\[Link\]](#)

- CN104370736A - Synthesis method of 2-ethoxybenzoic acid compound. (n.d.). Google Patents.
- Ethyl 4-ethoxybenzoate | C₁₁H₁₄O₃ | CID 90232. (n.d.). PubChem. Retrieved from [\[Link\]](#)
- 3686-55-3 | **Methyl 2-ethoxybenzoate**. (n.d.). Tetrahedron. Retrieved from [\[Link\]](#)
- Infrared spectrum of methyl 2-hydroxybenzoate. (n.d.). Doc Brown's Advanced Organic Chemistry. Retrieved from [\[Link\]](#)
- The Williamson Ether Synthesis. (2014, October 24). Master Organic Chemistry. Retrieved from [\[Link\]](#)
- Benzoic acid, 2-methoxy-, methyl ester. (n.d.). NIST WebBook. Retrieved from [\[Link\]](#)
- Pharmaceutical Applications and Benefits of Sodium Benzoate in Medical Treatments. (2024, December 14). Retrieved from [\[Link\]](#)
- Williamson Ether Synthesis. (2018, August 29). YouTube. Retrieved from [\[Link\]](#)
- Conversion of carboxylic acids to esters using acid and alcohols (Fischer Esterification). (n.d.). Master Organic Chemistry. Retrieved from [\[Link\]](#)
- An efficient tandem synthesis of alkyl aryl ethers. (2017). Organic Chemistry Research. Retrieved from [\[Link\]](#)
- Sodium Benzoate: What is it and where is it used? (2025, October 27). Drugs.com. Retrieved from [\[Link\]](#)
- What is Sodium Benzoate used for? (2024, June 15). Patsnap Synapse. Retrieved from [\[Link\]](#)
- Screening of reaction conditions in the esterification of benzoic acid with methanol. (n.d.). ResearchGate. Retrieved from [\[Link\]](#)
- Benzoates – Knowledge and References. (n.d.). Taylor & Francis. Retrieved from [\[Link\]](#)

- ¹³C NMR Spectrum (1D, 400 MHz, D₂O, predicted) (HMDB0033968). (n.d.). Human Metabolome Database. Retrieved from [\[Link\]](#)
- The Indispensable Role of 2-Ethoxybenzoic Acid in Modern Pharmaceutical Synthesis. (2025, October 9). NINGBO INNO PHARMCHEM CO.,LTD. Retrieved from [\[Link\]](#)
- Applications of 2-Ethoxybenzoic Acid in Diverse Industries. (n.d.). NINGBO INNO PHARMCHEM CO.,LTD. Retrieved from [\[Link\]](#)
- Williamson Ether Synthesis Reaction Mechanism. (2018, May 1). YouTube. Retrieved from [\[Link\]](#)
- 11.8: Williamson Ether Synthesis. (2021, July 5). Chemistry LibreTexts. Retrieved from [\[Link\]](#)
- . (n.d.). The Royal Society of Chemistry. Retrieved from [\[Link\]](#)

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- 1. annexechem.com [annexechem.com]
- 2. benchchem.com [benchchem.com]
- 3. Page loading... [wap.guidechem.com]
- 4. Methyl 2-ethoxybenzoate | 3686-55-3 | FM67703 | Biosynth [biosynth.com]
- 5. Methyl 2-ethoxybenzoate | CymitQuimica [cymitquimica.com]
- 6. masterorganicchemistry.com [masterorganicchemistry.com]
- 7. orgchemres.org [orgchemres.org]
- 8. 2-Ethoxybenzoic acid synthesis - chemicalbook [chemicalbook.com]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. masterorganicchemistry.com [masterorganicchemistry.com]

- [11. pubs.rsc.org \[pubs.rsc.org\]](#)
- [12. Methyl 2-methoxybenzoate\(606-45-1\) 1H NMR spectrum \[chemicalbook.com\]](#)
- [13. Methyl 2-ethoxybenzoate\(3686-55-3\) 1H NMR spectrum \[chemicalbook.com\]](#)
- [14. researchgate.net \[researchgate.net\]](#)
- [15. Methyl 2-ethoxybenzoate\(3686-55-3\) MS spectrum \[chemicalbook.com\]](#)
- [16. infrared spectrum of methyl 2-hydroxybenzoate C₈H₈O₃ prominent wavenumbers cm⁻¹ detecting ester phenol functional groups present finger print for identification of methyl salicylate image diagram oil of wintergreen doc brown's advanced organic chemistry revision notes \[docbrown.info\]](#)
- [17. nbinn.com \[nbinn.com\]](#)
- [18. Identification of para-Substituted Benzoic Acid Derivatives as Potent Inhibitors of the Protein Phosphatase Slingshot - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [19. Ethyl 4-ethoxybenzoate | 23676-09-7 | FE70752 | Biosynth \[biosynth.com\]](#)
- [20. Active Compounds with Medicinal Potential Found in Maxillariinae Benth. \(Orchidaceae Juss.\) Representatives—A Review | MDPI \[mdpi.com\]](#)
- [21. tcichemicals.com \[tcichemicals.com\]](#)
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